

# Technical Support Center: Standardized Protocols for $^{40}\text{Ar}/^{39}\text{Ar}$ Dating

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## Compound of Interest

Compound Name: argon-38  
Cat. No.: B12055567

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in applying the  $^{40}\text{Ar}/^{39}\text{Ar}$  dating method. The information is presented in a direct question-and-answer format to address specific issues that may be encountered during experiments.

## Troubleshooting Guide

This section addresses common problems that can arise during  $^{40}\text{Ar}/^{39}\text{Ar}$  dating experiments, offering potential causes and solutions.

Question: Why is my  $^{40}\text{Ar}/^{39}\text{Ar}$  age spectrum discordant (i.e., not a flat plateau)?

Answer: Discordant age spectra are a common issue and can result from several factors that cause variations in the  $^{40}\text{Ar}^*/^{39}\text{ArK}$  ratio across different temperature steps.[1] Potential causes include:

- Argon Loss: Subsequent geological heating events can cause radiogenic  $^{40}\text{Ar}$  ( $^{40}\text{Ar}^*$ ) to be partially lost from the mineral's crystal lattice.[2] This typically results in younger apparent ages in the initial, low-temperature heating steps, with ages potentially rising to a plateau at higher temperatures.[3]

- Excess Argon ( $^{40}\text{ArE}$ ): The sample may have incorporated non-radiogenic  $^{40}\text{Ar}$  from its environment, leading to artificially old ages, particularly in low-potassium phases.[2][4] This can manifest as older apparent ages in the initial heating steps.[5]
- $^{39}\text{Ar}$  Recoil: During irradiation, the kinetic energy from the neutron capture reaction that produces  $^{39}\text{Ar}$  from  $^{39}\text{K}$  can cause the newly formed  $^{39}\text{Ar}$  to be redistributed or lost from the mineral grain, especially in fine-grained samples or those with intergrown mineral phases.[2]
- Mineral Alteration: Alteration or weathering of the sample can create different domains with varying resistance to argon release, leading to a disturbed age spectrum.[2] Hydrothermal alteration, for instance, can reset the argon system, producing misleadingly concordant ages that do not represent the primary crystallization event.[6]
- Sample Inhomogeneity: The presence of multiple generations of a mineral, or mineral inclusions, can lead to the release of argon from different reservoirs at different temperatures, resulting in a discordant spectrum.[5]

#### Solutions:

- Carefully examine the age spectrum for patterns. A "staircase" pattern, for example, might suggest argon loss.[3]
- Use an isochron plot ( $^{36}\text{Ar}/^{40}\text{Ar}$  vs.  $^{39}\text{Ar}/^{40}\text{Ar}$ ) to help distinguish between argon loss, excess argon, and atmospheric contamination. The y-intercept of the isochron can indicate the initial  $^{40}\text{Ar}/^{36}\text{Ar}$  ratio, helping to identify the presence of excess argon.[7][8]
- For sample preparation, select pristine, unaltered mineral grains of an appropriate size to minimize the potential for  $^{39}\text{Ar}$  recoil.[9][10]
- Consider in-situ dating techniques, such as laser ablation microprobe analysis, to target specific domains within a mineral grain and avoid issues of sample inhomogeneity.[7][11]

Question: My analysis shows a high level of atmospheric argon contamination. What can I do to reduce it?

Answer: High atmospheric argon contamination can significantly increase the uncertainty of the calculated age by overwhelming the radiogenic  $^{40}\text{Ar}^*$  signal.

#### Potential Causes:

- Adsorbed atmospheric argon: Argon from the air can adhere to the surfaces of mineral grains and the sample holder.
- Air leaks in the mass spectrometer system: A compromised vacuum system can introduce atmospheric argon during analysis.
- Geological weathering or alteration: Secondary minerals formed during weathering can trap atmospheric argon.[12]

#### Solutions:

- Pre-heating/degassing: Before the main analysis, heat the sample under vacuum at a low temperature (e.g., 550-650°C) to drive off adsorbed atmospheric argon.[13]
- System blank analysis: Regularly measure the argon composition of the mass spectrometer system without a sample to quantify the background atmospheric component and correct the sample data accordingly.
- Sample selection: Choose fresh, unaltered samples to minimize the contribution of atmospheric argon from weathering products.[14]
- Isochron analysis: An isochron plot can be used to mathematically correct for the atmospheric component by regressing the data to determine the initial trapped  $^{40}\text{Ar}/^{36}\text{Ar}$  ratio.[8]

Question: The plateau age and the inverse isochron age for my sample are not concordant. What does this signify?

Answer: Ideally, the plateau age and the inverse isochron age should agree within analytical uncertainty. Discordance between these two ages suggests that the assumptions underlying one or both of the age calculation methods are not being met.

#### Potential Causes:

- Inappropriate steps selected for the plateau: The chosen steps for the plateau age calculation may not represent a truly homogenous gas release and might be influenced by subtle argon loss or excess argon.
- Presence of excess argon: The isochron method is generally more robust in detecting and correcting for excess argon. A significant difference between the plateau and isochron age can point to the presence of a non-atmospheric initial argon component.[6]
- Data scatter on the isochron plot: If the data points on the isochron plot do not form a well-defined line (indicated by a high Mean Square of Weighted Deviates, or MSWD), the calculated isochron age may not be reliable.[7][8]

#### Solutions:

- Re-evaluate the age spectrum and the selection of steps for the plateau age.
- Critically assess the isochron plot for linearity and the MSWD value. A high MSWD may indicate that the scatter in the data is greater than can be explained by analytical uncertainty alone, suggesting geological disturbance.[15]
- Consider the geological context of the sample. The discordance may be providing important information about the thermal history or alteration of the rock.

## Frequently Asked Questions (FAQs)

This section provides answers to general questions about the  $^{40}\text{Ar}/^{39}\text{Ar}$  dating technique.

What is a "plateau age" and what are the criteria for defining one?

A plateau age is considered the most reliable age from a step-heating experiment and is calculated as the weighted mean of the apparent ages from a series of contiguous heating steps.[3] These steps should represent a significant portion of the total  $^{39}\text{Ar}$  released. While criteria can vary, a reliable plateau age is generally defined by:

- Consisting of at least three consecutive heating steps.[4][16]
- Constituting a significant portion of the total  $^{39}\text{Ar}$  released, often >50%.[16][17]

- The individual ages of the steps within the plateau should be statistically indistinguishable from each other (i.e., have a low MSWD).[18]

What is the J-factor and why is it important?

The J-factor is an irradiation parameter that quantifies the neutron fluence (the integrated neutron flux over time) received by a sample during its irradiation in a nuclear reactor.[11][19] It is crucial because it relates the measured  $^{39}\text{Ar}$  (produced from  $^{39}\text{K}$ ) to the amount of parent  $^{40}\text{K}$  in the sample. The J-factor is determined by co-irradiating samples of unknown age with a standard mineral of a known age.[2][19] The accuracy of the calculated  $^{40}\text{Ar}/^{39}\text{Ar}$  age is therefore directly dependent on the accuracy of the J-factor.[20]

What are the common sources of error in  $^{40}\text{Ar}/^{39}\text{Ar}$  dating?

Errors in  $^{40}\text{Ar}/^{39}\text{Ar}$  dating can be broadly categorized as analytical and geological.

- Analytical errors include uncertainties in the measurement of argon isotope ratios by the mass spectrometer, the determination of the J-factor, and corrections for interfering isotopes produced during irradiation.[20]
- Geological errors arise from the sample itself and its history, such as argon loss due to reheating, the presence of excess argon, and alteration of the mineral.[2] Uncertainty in the  $^{40}\text{K}$  decay constant also contributes to the overall uncertainty of the method.[2][21]

## Experimental Protocols

A generalized workflow for  $^{40}\text{Ar}/^{39}\text{Ar}$  dating is outlined below. Specific parameters will vary depending on the sample type and the laboratory instrumentation.

### Sample Preparation

- **Crushing and Sieving:** The rock sample is crushed and sieved to an appropriate grain size, typically between 250-125  $\mu\text{m}$ . [9][13] The goal is to obtain clean mineral separates without causing excessive fracturing.
- **Mineral Separation:** The desired mineral (e.g., sanidine, biotite, hornblende) is separated from the crushed rock using standard techniques such as heavy liquids and magnetic

separation.[13][14]

- **Cleaning:** The mineral separates are cleaned, often in an ultrasonic bath with dilute acids, to remove any alteration products or adhering contaminants.[13]
- **Hand-picking:** Under a binocular microscope, individual, pristine mineral grains are hand-picked to ensure purity.[14][22]
- **Encapsulation:** The selected mineral grains are wrapped in aluminum or copper foil and loaded into an aluminum or quartz vial for irradiation.[13][14]

## Irradiation

- **Loading:** The vials containing the unknown samples are loaded into an irradiation canister along with a neutron fluence monitor (a standard of known age, such as Fish Canyon Tuff sanidine).[8][11]
- **Neutron Bombardment:** The canister is placed in a nuclear reactor and irradiated with fast neutrons. This induces the reaction  $^{39}\text{K}(n,p)^{39}\text{Ar}$ , converting a portion of the  $^{39}\text{K}$  in the sample to  $^{39}\text{Ar}$ . [8][19] Other nuclear reactions also occur, producing interfering isotopes that must be corrected for.[6]
- **Cooling:** After irradiation, the samples are left to cool for a period to allow short-lived radioactive isotopes to decay.

## Mass Spectrometry

- **Gas Extraction:** The irradiated sample is loaded into a high-vacuum extraction line. The argon gas is then extracted from the mineral, either by total fusion with a laser or in a series of steps at increasing temperatures (step-heating) in a furnace or with a laser.[3][19]
- **Gas Purification:** The extracted gas is purified by exposing it to getters, which are materials that remove reactive gases (e.g.,  $\text{H}_2\text{O}$ ,  $\text{CO}_2$ ,  $\text{N}_2$ ), leaving only the noble gases.[13]
- **Isotope Measurement:** The purified argon gas is introduced into a mass spectrometer, where the abundances of the five argon isotopes ( $^{40}\text{Ar}$ ,  $^{39}\text{Ar}$ ,  $^{38}\text{Ar}$ ,  $^{37}\text{Ar}$ , and  $^{36}\text{Ar}$ ) are measured.[7][11]

## Data Reduction and Age Calculation

- Corrections: The measured isotope ratios are corrected for:
  - System blanks (background argon in the mass spectrometer).
  - Mass discrimination of the mass spectrometer.
  - Radioactive decay of  $^{37}\text{Ar}$  and  $^{39}\text{Ar}$  since irradiation.
  - Interfering isotopes produced from Ca, K, and Cl during irradiation (see table below).[6]
  - Atmospheric argon, typically by assuming that all measured  $^{36}\text{Ar}$  is atmospheric and using the atmospheric  $^{40}\text{Ar}/^{36}\text{Ar}$  ratio of  $\sim 298.56$ .[12]
- J-Factor Calculation: The data from the co-irradiated standard is used to calculate the J-factor.
- Age Calculation: The corrected  $^{40}\text{Ar}^*/^{39}\text{ArK}$  ratio for the unknown sample is used along with the J-factor and the  $^{40}\text{K}$  decay constant to calculate the age for each heating step.[19]
- Data Presentation: The results are typically presented on an age spectrum plot and an inverse isochron plot.[7]

## Data Presentation

### Table 1: Example Nucleogenic Interference Corrections

The following table provides an example of the production ratios for interfering argon isotopes that must be corrected for after irradiation. These values are specific to a particular nuclear reactor and irradiation position and must be determined for each experiment.

Isotope Ratio	Source Element	Typical Correction Value
$(^{40}\text{Ar}/^{39}\text{Ar})\text{K}$	Potassium	$0.00020 \pm 0.000013$
$(^{38}\text{Ar}/^{39}\text{Ar})\text{K}$	Potassium	$0.012950 \pm 0.000010$
$(^{39}\text{Ar}/^{37}\text{Ar})\text{Ca}$	Calcium	$0.00068 \pm 0.000002$
$(^{38}\text{Ar}/^{37}\text{Ar})\text{Ca}$	Calcium	$0.0000196 \pm 0.0000008$
$(^{36}\text{Ar}/^{37}\text{Ar})\text{Ca}$	Calcium	$0.000278 \pm 0.000002$

Correction values are for example purposes only and are based on published data.

[6]

## Visualizations

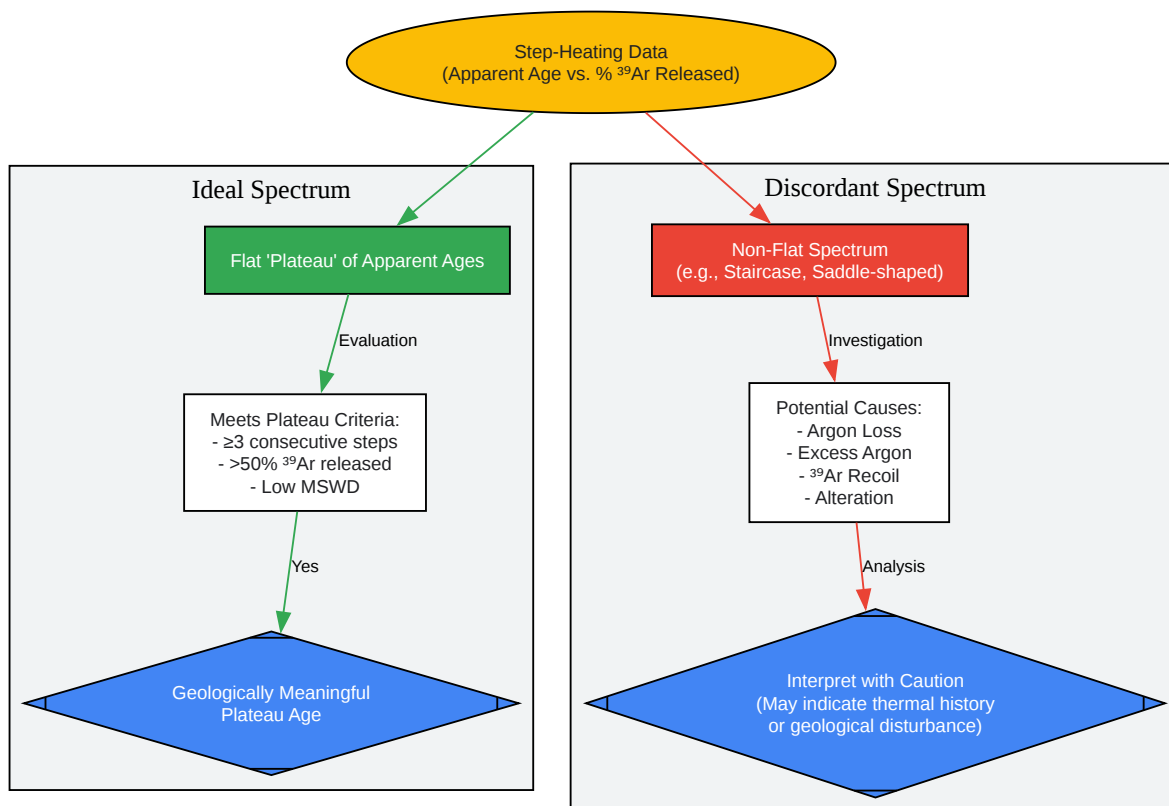
### General $^{40}\text{Ar}/^{39}\text{Ar}$ Dating Workflow



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Caption: Overview of the  $^{40}\text{Ar}/^{39}\text{Ar}$  geochronology experimental workflow.

### Interpreting $^{40}\text{Ar}/^{39}\text{Ar}$ Age Spectra



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Caption: Logical workflow for the interpretation of  $^{40}\text{Ar}/^{39}\text{Ar}$  age spectra.

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